

Application Notes: 3-Methyl-2-Oxobutanoic Acid Sodium Salt in Biomedical Research

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

[Get Quote](#)

Chemical Profile and Identification

3-Methyl-2-oxobutanoic acid sodium salt (CAS #: 3715-29-5), also known as **α -ketoisovaleric acid sodium salt** or **ketovaline sodium salt**, is a key biochemical reagent with significant importance in metabolic research and pharmaceutical development. This sodium salt form of the branched-chain α -keto acid offers enhanced **water solubility** and **stability** compared to its acidic form, making it particularly valuable for experimental applications requiring aqueous solutions [1] [2]. The compound features a **molecular weight** of 138.1 g/mol and follows the molecular formula $C_5H_7NaO_3$ [3] [2].

The compound appears as a **white or slightly yellow to beige crystalline** solid with a characteristic **fruity aroma** [2]. It has a **melting point** of 220-230°C (with decomposition) and is highly soluble in water, with solubility exceeding 54.8 mg/mL, allowing for the preparation of concentrated stock solutions up to 100 mg/mL, resulting in clear, colorless solutions [1] [2]. The sodium salt form is classified as a **combustible solid** and requires appropriate safety precautions including eyeshields, gloves, and respiratory protection when handling [3] [1].

Research Applications and Mechanisms

Precursor Role in Bacterial Metabolism

- **Pantothenic Acid Biosynthesis:** In *Escherichia coli*, **3-methyl-2-oxobutanoic acid** sodium salt serves as a **direct metabolic precursor** in the biosynthesis pathway of **pantothenic acid** (vitamin B₅) [3]. Pantothenic acid is an essential component of **coenzyme A** and **acyl carrier protein**, both crucial for numerous metabolic processes including the citric acid cycle and fatty acid metabolism. The compound enters the bacterial metabolic pathway where it undergoes enzymatic conversion to ultimately form pantothenic acid through a series of reactions involving other vitamin B precursors [3].
- **Metabolic Pathway Studies:** Researchers utilize this sodium salt to investigate **bacterial biosynthesis pathways** and to study the regulation of pantothenate production in microorganisms. Its sodium salt formulation provides improved **bioavailability** to bacterial cultures compared to the acid form, making it particularly valuable for fermentation studies and metabolic engineering approaches aimed at enhancing pantothenic acid production [3].

Neurological and Metabolic Research

- **MSUD Research Applications:** The compound is extensively used in modeling **Maple Syrup Urine Disease (MSUD)** in experimental systems. MSUD is an inherited metabolic disorder characterized by accumulation of branched-chain amino acids and their corresponding α -keto acids, including α -ketoisovaleric acid [3]. Researchers have demonstrated that **3-methyl-2-oxobutanoic acid** sodium salt **inhibits brain energy metabolism** when accumulated in neuronal systems, providing insights into the neurological dysfunction observed in MSUD patients [3].
- **Convulsion Mechanisms:** Studies in rats have shown that administration of this compound **induces convulsions** through dual **GABAergic and glutamatergic mechanisms** [3]. It appears to disrupt the balance between inhibitory and excitatory neurotransmission, potentially through metabolic competition or inhibition of key enzymes involved in neurotransmitter synthesis. This application makes it valuable for studying seizure mechanisms and screening potential anticonvulsant compounds [3].
- **Amino Acid Metabolism:** In vivo studies reveal that this α -keto acid significantly **alters amino acid profiles**, enhancing levels of α -ketoisocaproic acid and α -keto- β -methyl-n-valeric acid while

diminishing their corresponding amino acids [3]. It also causes an **early decline in ornithine** followed by a **late augmentation of plasma arginine**, providing insights into the complex interplay between branched-chain keto acids and urea cycle dynamics [3].

Table 1: Research Applications of **3-Methyl-2-Oxobutanoic Acid Sodium Salt**

Research Area	Specific Application	Experimental Model	Key Findings
Bacterial Metabolism	Pantothenic acid biosynthesis	<i>Escherichia coli</i>	Serves as direct metabolic precursor for vitamin B ₅ synthesis [3]
Metabolic Disorders	Maple Syrup Urine Disease (MSUD) modeling	In vitro brain systems	Inhibits brain energy metabolism at accumulated levels [3]
Neurological Research	Seizure mechanisms and neurotransmission	Rat models	Induces convulsions via GABAergic and glutamatergic mechanisms [3]
Amino Acid Metabolism	Metabolic pathway regulation	In vivo studies	Alters branched-chain amino/keto acid profiles and urea cycle dynamics [3]
Synthetic Chemistry	Chiral compound synthesis	Chemical synthesis	Intermediate for (S)-2-hydroxy-3-methylbutyric acid production [1]

Chemical Synthesis and Analytical Applications

The sodium salt finds application as a **key synthetic intermediate** in the production of more complex molecules. It has been specifically utilized in the synthesis of **(S)-2-hydroxy-3-methylbutyric acid**, a chiral building block with applications in pharmaceutical chemistry [1]. The compound's **carbonyl and carboxylate functionalities** provide two reactive centers for chemical modification, while the branched-chain structure offers opportunities for stereoselective synthesis. In analytical chemistry, the compound serves as a **reference standard** for metabolic profiling using techniques such as gas chromatography-mass

spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) for identifying and quantifying α -keto acids in biological samples [2].

Experimental Protocols

Solution Preparation and Handling

Protocol 1: Preparation of Aqueous Stock Solutions

- **Calculation:** Determine the required concentration and volume of stock solution. For a standard 100 mg/mL solution, weigh 100 mg of **3-methyl-2-oxobutanoic acid** sodium salt for each 1 mL of final volume.
- **Weighing:** Tare an analytical balance with an appropriate weighing vessel. Accurately weigh the required amount of the compound using a spatula. Record the exact mass for concentration calculations.
- **Dissolution:** Transfer the weighed compound to a suitable container (e.g., volumetric flask or tube). Add approximately 80% of the final volume of **distilled or deionized water**. Cap the container and mix by gentle inversion or vortexing until complete dissolution.
- **Volume Adjustment:** Once fully dissolved, add water to reach the final volume and mix again. The resulting solution should be **clear and colorless** [1].
- **Aliquoting and Storage:** Aseptically aliquot the solution to avoid repeated freeze-thaw cycles. Store aliquots at **-20°C** for long-term preservation. Under these conditions, solutions remain stable for several months [2].

Quality Control Note: If the solution appears cloudy or colored, do not use it for experiments. The compound should form a clear, colorless solution when properly prepared [1].

Bacterial Studies Protocol

Protocol 2: Investigating Pantothenic Acid Biosynthesis in *E. coli*

- **Medium Preparation:** Prepare a defined minimal medium lacking pantothenic acid but containing all other essential nutrients for *E. coli* growth.
- **Supplementation:** Divide the medium into two portions:
 - **Experimental:** Supplement with filter-sterilized **3-methyl-2-oxobutanoic acid** sodium salt to a final concentration of 0.1-1.0 mM.
 - **Control:** Do not add the sodium salt supplement.
- **Inoculation:** Inoculate both media with an overnight culture of *E. coli* (appropriately diluted to standardize the starting optical density).
- **Growth Conditions:** Incubate cultures at 37°C with shaking at 200-250 rpm. Monitor bacterial growth by measuring optical density at 600 nm (OD₆₀₀) at regular intervals.
- **Sample Analysis:** Harvest cells during mid-logarithmic phase (OD₆₀₀ ≈ 0.6-0.8) for analysis of pantothenic acid production using appropriate analytical methods (e.g., HPLC, LC-MS).
- **Data Interpretation:** Compare growth rates and pantothenic acid production between experimental and control conditions to assess the compound's effect as a metabolic precursor [3].

Table 2: Experimental Conditions for Key Research Applications

Parameter	Bacterial Studies	Neurological Research	Metabolic Disorder Modeling
Typical Concentration	0.1-1.0 mM [3]	2-5 mM (in vitro) [3]	1-5 mM (cellular) [3]
Experimental System	<i>E. coli</i> cultures	Rat brain slices, in vivo rat models	Neuronal cell cultures, brain homogenates
Key Endpoints	Growth rate, pantothenate production	Convulsion incidence, GABA/glutamate levels	Energy metabolism, mitochondrial function
Incubation Time	12-24 hours	30 min - 4 hours (in vitro)	1-6 hours

Parameter	Bacterial Studies	Neurological Research	Metabolic Disorder Modeling
Control Recommendations	Unsupplemented minimal medium	Vehicle control (saline)	Normal keto acid concentrations

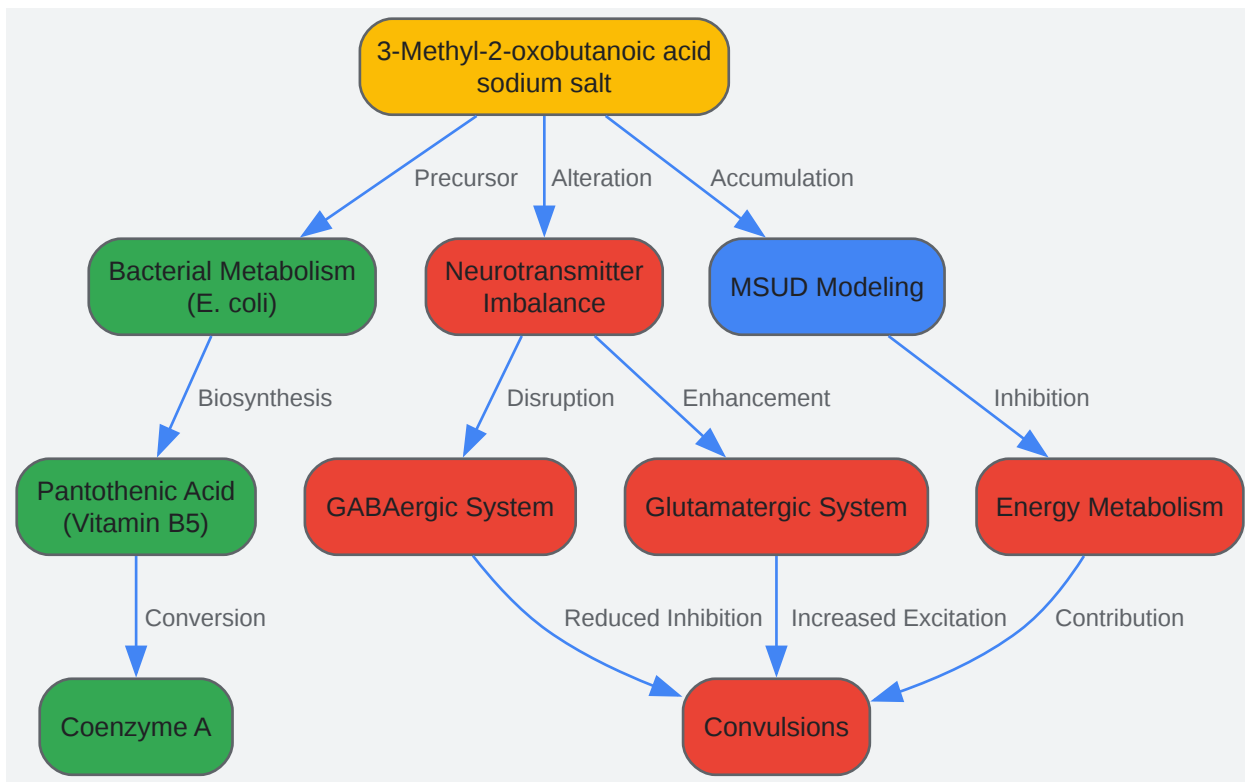
Neurological Research Protocol

Protocol 3: Assessing Neurotoxicity and Convulsant Activity

- **Solution Preparation:** Prepare a fresh solution of **3-methyl-2-oxobutanoic acid** sodium salt in physiological saline (0.9% NaCl) at a concentration appropriate for administration.
- **Animal Models:** Use adult male Wistar or Sprague-Dawley rats (250-300 g). House animals under standard conditions with free access to food and water.
- **Administration:** Administer the compound via **intraperitoneal or intravenous injection** at doses ranging from 50-200 mg/kg. Include control groups receiving vehicle alone.
- **Behavioral Monitoring:** Observe and record seizure activity using a standardized scoring system (e.g., Racine scale for seizure severity) for 60-120 minutes post-injection.
- **Neurochemical Analysis:** For neurochemical studies, euthanize animals at predetermined time points, remove brains, and dissect specific regions for analysis of GABA, glutamate, and other neurotransmitters.
- **Data Collection:** Quantify seizure latency, duration, and severity. Perform statistical analyses to compare experimental and control groups [3].

Metabolic Pathways and Mechanisms

The biochemical effects of **3-methyl-2-oxobutanoic acid** sodium salt involve multiple metabolic pathways, as illustrated below:



[Click to download full resolution via product page](#)

Figure 1: Metabolic Pathways and Mechanisms of Action This diagram illustrates the key metabolic pathways and neurobiological mechanisms through which **3-methyl-2-oxobutanoic acid** sodium salt exerts its research-observed effects, including its role as a pantothenic acid precursor in bacteria and its neuroactive properties in eukaryotic systems.

Safety and Storage Considerations

Handling Precautions

- **Personal Protective Equipment:** Wear appropriate **eyes protection, gloves**, and consider using an **N95 respirator** (US) or **P1 filter** (EN143) when handling powdered material to prevent inhalation or contact [3] [1].
- **Ventilation:** Procedures should be conducted in a **well-ventilated area**, preferably within a **chemical fume hood** to minimize exposure risks.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, immediately flush affected areas with copious amounts of water and seek medical attention if irritation persists [2].

Storage Conditions

- **Temperature:** Store the solid compound at **0-5°C** for short-term preservation. For long-term storage (months to years), maintain at **-20°C** in a tightly sealed container [3] [2].
- **Environment:** Protect from moisture and light by storing in a **desiccator** in the dark. The compound is **hygroscopic** and may degrade when exposed to high humidity.
- **Stability:** Under recommended storage conditions, the solid compound remains stable for extended periods. Aqueous solutions should be prepared fresh or stored at -20°C for no more than 2-3 weeks.

Disposal Considerations

- Follow institutional guidelines for disposal of organic salts.
- Small quantities can be dissolved in water and treated as chemical waste.
- For large-scale disposal, contact specialized chemical waste disposal services.

Conclusion

3-Methyl-2-oxobutanoic acid sodium salt serves as a **versatile biochemical tool** with specific applications in bacterial metabolism studies, neurological research, and disease modeling. Its **favorable solubility characteristics** and **metabolic relevance** make it particularly valuable for investigating fundamental biological processes. Researchers should carefully consider the appropriate concentration ranges and experimental conditions outlined in these application notes to maximize experimental outcomes while maintaining safety standards. Future research directions may include expanded applications in metabolic engineering, neurotransmitter dynamics, and the development of improved disease models for screening therapeutic interventions.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Sodium - 3 -oxobutyrate 95 3715-29-5 methyl 2 [sigmaaldrich.com]

2. 3715-29-5 | CAS DataBase [chemicalbook.com]

3. - Sodium - 3 -oxobutanoate | CAS#:3715-29-5 | Chemsrsrc methyl 2 [chemsrc.com]

To cite this document: Smolecule. [Application Notes: 3-Methyl-2-Oxobutanoic Acid Sodium Salt in Biomedical Research]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b564956#3-methyl-2-oxobutanoic-acid-sodium-salt-use-in-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com